

# Rhodium(III) coordination chemistry and ligand exchange kinetics

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An In-depth Technical Guide to Rhodium(III) Coordination Chemistry and Ligand Exchange Kinetics

For Researchers, Scientists, and Drug Development Professionals

### **Executive Summary**

Rhodium(III), with its d6 electron configuration, predominantly forms kinetically inert octahedral complexes. This inherent stability is a cornerstone of its utility, allowing for the rational design of molecules in fields ranging from homogeneous catalysis to medicinal chemistry. However, the precise control and prediction of its reactivity hinge on a deep understanding of ligand exchange kinetics—the very processes that govern the substitution of one ligand for another. This guide provides a comprehensive exploration of the coordination chemistry of Rhodium(III), delves into the mechanistic pathways of ligand exchange, and presents the quantitative data and experimental protocols necessary for advanced research and development. The slow ligand exchange rates of Rh(III) complexes are particularly relevant in drug design, offering a temporal match to biological processes like cell division, which is crucial for the development of novel anticancer agents.[1]

# Core Principles of Rhodium(III) Coordination Chemistry

**Electronic Structure and Resulting Properties** 



Rhodium(III) possesses a [Kr]4d6 electronic configuration. In the vast majority of its coordination compounds, it adopts an octahedral geometry, which leads to a splitting of the dorbitals into t2g and eg sets. With six d-electrons, these are arranged in a low-spin configuration (t2g6 eg0), resulting in a large Ligand Field Stabilization Energy (LFSE). This high LFSE is the primary reason for the characteristic kinetic inertness of Rh(III) complexes, meaning they undergo ligand substitution reactions slowly.[2] This property is paramount in applications where complex stability is crucial, such as in the development of therapeutic agents designed to reach specific biological targets before decomposing.[1]

#### **Coordination Geometries and Isomerism**

While Rh(III) can adopt other coordination numbers, it is most commonly found in a six-coordinate, octahedral environment.[2][3] This geometry gives rise to various forms of isomerism, which can significantly impact the complex's reactivity and biological activity. For a complex with the general formula [RhA4B2], cis and trans isomers are possible. For an [RhA3B3] formulation, facial (fac) and meridional (mer) isomers can be isolated. The synthesis of specific isomers often requires carefully controlled reaction conditions.[2]

#### **Common Ligand Classes**

Rhodium(III) forms stable complexes with a wide array of ligands, including:

- Halides: Chloride (CI-) is a common starting ligand, often found in precursor compounds like RhCl3·xH2O.[2][4]
- Ammines and Amines: Ammonia (NH3) and various organic amines form classic Rh(III) coordination complexes, which have been studied for over a century.[2][4]
- Phosphines: Ligands like triphenylphosphine (PPh3) are crucial in organometallic Rh(III) chemistry and catalysis.[5]
- Organometallic Ligands: Pentamethylcyclopentadienyl (Cp\*) is a widely used ancillary ligand that can stabilize the Rh(III) center and modulate its reactivity.[6]
- Pincer Ligands: Tridentate ligands, such as PNP and PONOP, can enforce specific geometries and create stable, yet reactive, complexes.



Biologically Active Ligands: Picolinamides, thiosemicarbazones, and quinolinone derivatives
have been incorporated into Rh(III) complexes to develop potent anticancer and
antimetastasis agents.[8][9][10][11]

## Ligand Exchange Kinetics in Rhodium(III) Complexes

The substitution of a ligand in an octahedral Rh(III) complex,  $[RhL5X] + Y \rightarrow [RhL5Y] + X$ , can proceed through several mechanistic pathways, broadly classified as associative, dissociative, or interchange. The specific pathway is determined by the nature of the complex and the reaction conditions.

### **Mechanistic Principles**

- Associative (A) Mechanism: The incoming ligand (Y) first coordinates to the metal center, forming a seven-coordinate intermediate, which then expels the leaving ligand (X). This pathway is characterized by a strong dependence on the nature and concentration of the incoming ligand.
- Dissociative (D) Mechanism: The leaving ligand (X) first dissociates from the metal center, forming a five-coordinate intermediate. This intermediate is then rapidly captured by the incoming ligand (Y). The rate of this reaction is largely independent of the incoming ligand's identity or concentration.
- Interchange (I) Mechanism: This is a concerted process where the incoming ligand enters the coordination sphere as the leaving ligand is departing. There is no distinct intermediate. The interchange mechanism is further subdivided:
  - Associative Interchange (Ia): The bond-making with the incoming ligand is more significant in the transition state.
  - Dissociative Interchange (Id): The bond-breaking with the leaving ligand is more advanced in the transition state.

The diagram below illustrates the fundamental associative and dissociative pathways.

Caption: Mechanistic pathways for ligand substitution in octahedral Rh(III) complexes.



### **Factors Influencing Reaction Rates**

Several factors dictate the rate and mechanism of ligand exchange:

- Ancillary Ligands: The ligands not being substituted (L) have a profound impact. For example, replacing three water ligands in [Rh(H2O)6]3+ with a Cp\* ligand in [Cp\*Rh(H2O)3]2+ dramatically accelerates water exchange.[6][12]
- Charge of the Complex: Cationic complexes generally undergo ligand exchange more slowly than neutral ones due to stronger metal-ligand bonds.[5]
- Solvent: The coordinating ability of the solvent can influence the reaction pathway, sometimes participating directly in the exchange process.
- Steric and Electronic Effects: Bulky ligands can promote dissociative pathways, while electron-withdrawing ligands can make the metal center more susceptible to nucleophilic attack, favoring associative pathways.

#### **Quantitative Kinetic Data**

The study of solvent exchange provides fundamental insight into the reactivity of Rh(III) complexes. Activation parameters, such as the enthalpy ( $\Delta H^{\ddagger}$ ), entropy ( $\Delta S^{\ddagger}$ ), and volume of activation ( $\Delta V^{\ddagger}$ ), are critical for elucidating mechanisms. A positive  $\Delta V^{\ddagger}$  is indicative of a dissociative mechanism, while a negative  $\Delta V^{\ddagger}$  suggests an associative pathway.

Table 1: Solvent Exchange Kinetic Data for Selected Rhodium(III) Complexes



Comple x	Solvent	kex (298 K, s-1)	ΔH‡ (kJ mol-1)	ΔS‡ (J K-1 mol- 1)	ΔV‡ (cm3 mol-1)	Mechani sm	Referen ce
[Rh(H <sub>2</sub> O ) <sub>6</sub> ] <sup>3+</sup>	H₂O	2.2 x 10 <sup>-9</sup>	133 ± 2	+38 ± 5	+4.2 ± 0.2	ld	[13]
[Cp*Rh(H 2O)3] <sup>2+</sup>	H₂O	1.8 x 10 <sup>-2</sup>	65 ± 1	-46 ± 4	+4.9 ± 0.2	Id	[6][12]
[Cp*Rh( MeCN) <sub>3</sub> ] <sup>2</sup>	MeCN	1.1 x 10 <sup>-5</sup>	99 ± 2	+2 ± 7	+0.6 ± 0.6	ld	[6][12]

 $| [Cp*Rh(Me_2SO)_3]^{2+} | Me_2SO | 4.9 \times 10^{-6} | 100 \pm 5 | -2 \pm 15 | +4.9 \pm 0.1 | Id | [6][12] |$ 

Data synthesized from cited literature. Note the significant rate enhancement in the Cp complex compared to the hexaaqua ion.\*

# Experimental Methodologies for Studying Ligand Exchange

A combination of techniques is typically employed to fully characterize the kinetics and mechanism of a ligand exchange reaction.

Caption: A generalized experimental workflow for investigating ligand exchange kinetics.

### **Nuclear Magnetic Resonance (NMR) Spectroscopy**

NMR is a powerful tool for studying systems at equilibrium and can measure a wide range of reaction rates.

- Protocol: A typical experiment involves dissolving the Rh(III) complex in a suitable deuterated solvent. For solvent exchange studies, a small amount of an isotopically labeled solvent (e.g., H<sub>2</sub><sup>17</sup>O) is often used.
- Techniques:



- Line-Shape Analysis: At slow exchange rates, distinct signals are observed for the bound and free ligand. As temperature increases, the exchange rate increases, causing the signals to broaden, coalesce, and finally sharpen into a single averaged peak. The rate constants can be calculated by fitting the peak shapes at different temperatures.
- Magnetization Transfer: For slower kinetics, selective irradiation of one chemical site (e.g., the free ligand) and observing the effect on the intensity of another site (the bound ligand) can be used to quantify exchange rates.[5] This method was used to determine phosphine dissociation rates in Rh(III) hydride complexes.[5]

### **Stopped-Flow Spectrophotometry**

This technique is ideal for studying faster reactions (milliseconds to seconds) that are inaccessible to standard NMR methods.

- Protocol: Solutions of the Rh(III) complex and the incoming ligand are rapidly mixed in a specially designed chamber. The change in the UV-Visible spectrum is monitored over time as the product forms.
- Application: The reaction progress is followed by observing the appearance of a new chromophore or the disappearance of a reactant peak. The resulting kinetic trace (absorbance vs. time) is fitted to an appropriate rate equation (e.g., single exponential for a pseudo-first-order reaction) to extract the rate constant.

#### **Electrospray Ionization Mass Spectrometry (ESI-MS)**

ESI-MS is a highly sensitive method that can monitor the speciation of metal complexes in solution.[14]

- Protocol: To study ligand exchange, a solution of the Rh(III) complex and its ligand is
  disrupted by the addition of an isotopically labeled version of the same ligand. Aliquots of the
  reaction mixture are taken over time and analyzed by ESI-MS.
- Application: The relative intensities of the mass peaks corresponding to the complex with the unlabeled ligand and the isotopically labeled ligand are monitored. This allows for the direct observation of the exchange process and the calculation of rate constants.[14][15] This



approach is particularly useful for complex systems and for identifying low-abundance species.[14]

## Applications in Drug Development and Catalysis Rhodium(III) Complexes as Anticancer Agents

The kinetic inertness of Rh(III) is a key advantage in designing anticancer drugs. Unlike more labile metal centers, Rh(III) complexes can be designed to remain intact in the bloodstream, minimizing off-target toxicity, and only become activated at the tumor site.

- Mechanism of Action: Many Rh(III) anticancer candidates function by inhibiting cell
  proliferation through multiple pathways, including cell cycle arrest, the induction of apoptosis
  (programmed cell death), and autophagy.[9][10] For example, certain Rh(III)-picolinamide
  complexes have been shown to inhibit tumor growth and metastasis in xenograft models.[9]
  [10]
- Overcoming Drug Resistance: Novel Rh(III) complexes are being developed to overcome multidrug resistance (MDR) in cancer cells. One strategy involves designing complexes that can reprogram the tumor microenvironment, inducing immunogenic cell death and inhibiting the dual-energy metabolism that resistant cells rely on.[8]

### **Catalytic Applications**

While often associated with Rh(I), Rh(III) is also a competent catalyst, particularly in C-H functionalization reactions.

- C-H Activation: Organometallic Rh(III) complexes, often featuring a Cp\* ligand, can catalyze
  the direct functionalization of C-H bonds, a process of immense value in organic synthesis.
   [16] These reactions provide efficient pathways to complex organic molecules by avoiding
  pre-functionalization steps.
- Redox-Active Ligands: The coordination of redox-active ligands to a Rh(III) center can
  enable novel catalytic cycles. The ligand can act as an electron reservoir, allowing the
  complex to participate in redox reactions while the rhodium formally remains in the +3
  oxidation state.[17]



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